

Dichloro(dicyclopentadienyl)platinum(II) structure and bonding characteristics

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Compound of Interest

Compound Name: *Dichloro(dicyclopentadienyl)platinum(II)*

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Dichloro(dicyclopentadienyl)platinum(II): A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the structure, bonding characteristics, and synthesis of **dichloro(dicyclopentadienyl)platinum(II)**, an organometallic compound with significant potential in catalysis and medicinal chemistry. This document consolidates available data on its chemical and physical properties, outlines general experimental approaches for its synthesis and characterization, and presents visualizations of its molecular structure and a representative experimental workflow. While specific quantitative structural and spectroscopic data are not readily available in the public domain, this guide leverages established principles of inorganic and organometallic chemistry to provide a robust theoretical framework for researchers in the field.

Introduction

Dichloro(dicyclopentadienyl)platinum(II), with the chemical formula $C_{10}H_{10}Cl_2Pt$, is an organometallic complex featuring a central platinum(II) ion.^[1] The platinum atom is coordinated to two chloride ligands and two cyclopentadienyl (Cp) ligands. This compound belongs to the

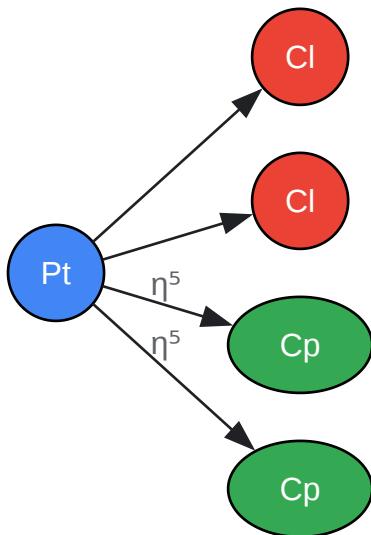
broader class of metallocenes, which have found extensive applications as catalysts in organic synthesis and as potential therapeutic agents. The square-planar geometry typical of d^8 platinum(II) complexes, combined with the electronic properties of the cyclopentadienyl ligands, imparts unique reactivity and stability to this molecule.

Molecular Structure and Bonding

The central platinum atom in **dichloro(dicyclopentadienyl)platinum(II)** exhibits a +2 oxidation state and possesses a d^8 electron configuration. This electronic arrangement strongly favors a square-planar coordination geometry to minimize ligand-ligand repulsion and maximize d-orbital splitting energy.

The bonding between the platinum center and the cyclopentadienyl ligands is a synergistic combination of σ -donation and π -backbonding. The filled π -orbitals of the aromatic cyclopentadienyl rings donate electron density to the vacant d-orbitals of the platinum atom. Concurrently, the filled d-orbitals of the platinum atom can back-donate electron density into the empty π^* -antibonding orbitals of the cyclopentadienyl ligands. This backbonding strengthens the metal-ligand interaction and influences the overall electronic properties and reactivity of the complex. The platinum-chlorine bonds are primarily covalent in nature.

Diagram of the Molecular Structure:



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Caption: Molecular structure of **dichloro(dicyclopentadienyl)platinum(II)**.

Physicochemical Properties

A summary of the key physicochemical properties of **dichloro(dicyclopentadienyl)platinum(II)** is presented in the table below.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ Cl ₂ Pt
Molecular Weight	396.17 g/mol [1]
Appearance	Off-white to yellow crystalline powder [1]
Melting Point	218 °C
Solubility	Insoluble in water, soluble in organic solvents
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)

Synthesis and Characterization

General Synthesis Protocol

The synthesis of **dichloro(dicyclopentadienyl)platinum(II)** typically involves the reaction of a platinum(II) precursor, such as potassium tetrachloroplatinate(II) (K₂[PtCl₄]), with a cyclopentadienyl source. A general procedure is outlined below. Note: This is a generalized protocol and may require optimization.

- Preparation of Cyclopentadienyl Ligand: Freshly cracked cyclopentadiene is often used. It can be deprotonated using a suitable base like sodium hydride or an alkali metal to form the cyclopentadienide anion (Cp⁻).
- Reaction: Potassium tetrachloroplatinate(II) is dissolved in a suitable solvent, such as a chlorinated solvent or an ether. The solution of the cyclopentadienide anion is then added dropwise to the platinum salt solution under an inert atmosphere (e.g., nitrogen or argon).
- Reaction Conditions: The reaction is typically stirred at room temperature for several hours to allow for complete ligand exchange.

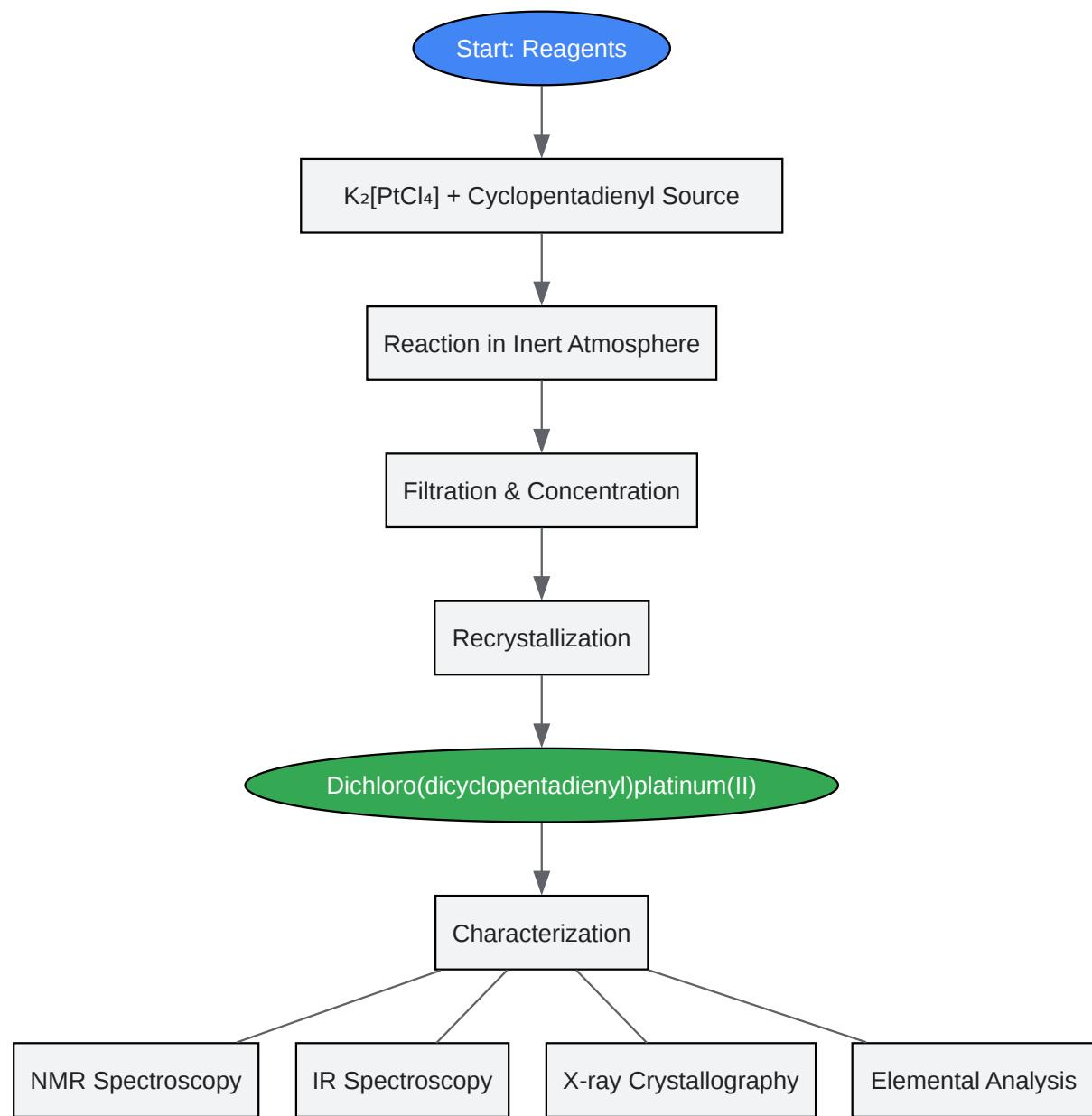
- **Work-up and Purification:** The reaction mixture is filtered to remove any inorganic salts. The filtrate is then concentrated under reduced pressure. The crude product can be purified by recrystallization from an appropriate solvent system (e.g., dichloromethane/hexane) to yield the crystalline product.

Characterization Techniques

The synthesized **dichloro(dicyclopentadienyl)platinum(II)** can be characterized using a variety of spectroscopic and analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy can confirm the presence of the cyclopentadienyl ligands. The chemical shifts and coupling patterns provide information about the electronic environment of the protons and carbon atoms in the Cp rings.
- **Infrared (IR) Spectroscopy:** IR spectroscopy can be used to identify characteristic vibrational modes of the cyclopentadienyl rings and the Pt-Cl bonds.
- **X-ray Crystallography:** Single-crystal X-ray diffraction is the most definitive method for determining the precise molecular structure, including bond lengths and angles. However, specific crystallographic data for this compound is not readily found in publicly accessible databases.
- **Elemental Analysis:** Combustion analysis can be used to determine the elemental composition (C, H) of the compound, confirming its purity and stoichiometry.

Diagram of the Experimental Workflow:



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Caption: General experimental workflow for synthesis and characterization.

Applications

Dichloro(dicyclopentadienyl)platinum(II) is a versatile compound with potential applications in several key areas of chemical research and development:

- **Homogeneous Catalysis:** Like many other platinum group metal complexes, it can serve as a catalyst or catalyst precursor for a variety of organic transformations, including hydrogenation, hydrosilylation, and C-C coupling reactions.
- **Materials Science:** The electronic properties of this organometallic compound make it a candidate for the development of novel materials with specific optical or electronic properties.
- **Medicinal Chemistry and Drug Development:** Platinum complexes are well-established as anticancer agents. The unique ligand environment in **dichloro(dicyclopentadienyl)platinum(II)** may offer different mechanisms of action or an altered toxicity profile compared to traditional platinum-based drugs, making it a subject of interest for further investigation in drug discovery.

Conclusion

Dichloro(dicyclopentadienyl)platinum(II) is an intriguing organometallic compound with a rich coordination chemistry and promising applications. While a comprehensive experimental dataset on its structural and spectroscopic properties remains to be fully elucidated in publicly available literature, the fundamental principles of its structure and bonding provide a strong foundation for its further exploration and utilization in catalysis and medicinal chemistry. Future research focusing on detailed crystallographic and spectroscopic characterization will be invaluable in unlocking the full potential of this platinum complex.

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References

- 1. CN104926884A - Preparation method of dichloro(1,5-cyclooctadiene) platinum (II) - Google Patents [patents.google.com]

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